

di-n-Amyl disulfide compatibility with common lab materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *di-n-Amyl disulfide*

Cat. No.: B090501

[Get Quote](#)

Di-n-Amyl Disulfide Technical Support Center

Disclaimer: The following information is provided as a general guide for researchers, scientists, and drug development professionals. Specific quantitative compatibility data for **di-n-Amyl disulfide** with many common laboratory materials is not readily available in published literature. The information presented here is based on general chemical resistance data for similar chemical compounds (dialkyl disulfides) and broader material classes. It is strongly recommended to perform specific compatibility testing under your experimental conditions before extensive use.

Frequently Asked Questions (FAQs)

Q1: What is **di-n-Amyl disulfide** and what are its common laboratory applications?

Di-n-Amyl disulfide (also known as pentyl disulfide) is an organic chemical compound with the formula C₁₀H₂₂S₂. It belongs to the disulfide family, characterized by the sulfur-sulfur bond. In the laboratory, it is primarily used as a flavoring agent, an odorant, and in the synthesis of other organic sulfur compounds. It can also be found in applications related to materials science and as a component in cutting oils and high-pressure lubricants.

Q2: What are the primary safety concerns when handling **di-n-Amyl disulfide**?

Di-n-Amyl disulfide is a combustible liquid and may cause skin and eye irritation. Inhalation of vapors may cause respiratory tract irritation. It is crucial to handle this chemical in a well-

ventilated area, preferably within a chemical fume hood. Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, should always be worn.

Q3: How should I store **di-n-Amyl disulfide in the lab?**

Store **di-n-Amyl disulfide** in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. It should be stored separately from strong oxidizing agents and strong acids.

Q4: What are the initial signs of material degradation when in contact with **di-n-Amyl disulfide?**

For plastics and elastomers, initial signs of degradation can include swelling, discoloration, crazing (the formation of fine surface cracks), hardening, or becoming brittle. For metals, discoloration or pitting on the surface may indicate corrosion.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Leaking container or tubing	Material incompatibility leading to swelling, softening, or cracking of the plastic or elastomer.	Immediately transfer the di-n-Amyl disulfide to a compatible container (e.g., glass or PTFE). Replace the failed component with a material rated as "Excellent" or "Good" for compatibility (see tables below).
Discoloration of a plastic component	Chemical absorption or reaction with the plastic.	While this may not always indicate a critical failure, it is a sign of incompatibility. Monitor the component closely for any changes in mechanical properties (e.g., brittleness). Consider replacing it with a more resistant material for long-term applications.
Cloudiness or precipitation in stored di-n-Amyl disulfide	Leaching of plasticizers or other additives from an incompatible container material.	Filter the di-n-Amyl disulfide to remove any solids. Transfer the chemical to a more appropriate container, such as an amber glass bottle with a PTFE-lined cap.
Corrosion or etching of metal surfaces	Reaction of the disulfide with the metal, potentially accelerated by impurities or elevated temperatures.	Discontinue the use of the affected metal. For applications requiring metal components, consider using a more resistant alloy, such as Hastelloy C, or a non-metallic alternative.

Material Compatibility Data

The following tables provide an estimated compatibility of common laboratory materials with **di-n-Amyl disulfide**. These ratings are inferred from data on similar organic disulfide compounds and general chemical resistance guides. User verification is essential.

Rating Key:

- A - Excellent: No significant effect.
- B - Good: Minor effect, slight corrosion or discoloration.
- C - Fair: Moderate effect, not recommended for continuous use.
- D - Severe Effect: Not recommended for any use.
- ND - No Data: Information not available.

Plastics

Material	Rating (20°C / 68°F)	Notes
High-Density Polyethylene (HDPE)	B	Potential for some swelling with long-term exposure.
Low-Density Polyethylene (LDPE)	C	Likely to experience swelling and loss of strength.
Polypropylene (PP)	B	Generally more resistant than polyethylene.
Polytetrafluoroethylene (PTFE)	A	Excellent resistance to a wide range of chemicals.
Polyvinyl Chloride (PVC), plasticized	D	Significant swelling and extraction of plasticizers is likely.
Polycarbonate (PC)	D	Prone to stress cracking and chemical attack.
Polystyrene (PS)	D	Likely to dissolve or be severely damaged.

Elastomers

Material	Rating (20°C / 68°F)	Notes
Butyl Rubber	C	Expected to have significant swelling.
Natural Rubber	D	Poor resistance to organic sulfur compounds.
Neoprene	C	Moderate swelling and degradation are likely.
Nitrile Rubber (Buna-N)	B	Offers fair resistance but some swelling may occur.
EPDM	D	Not recommended for use with organic disulfides.
Viton® (FKM)	A	Generally exhibits good resistance to sulfur compounds.
Silicone	D	Significant swelling and degradation are expected.

Metals

Material	Rating (20°C / 68°F)	Notes
Stainless Steel 304	B	Generally resistant at ambient temperatures. Corrosion risk increases with temperature and impurities. [1]
Stainless Steel 316	A	Higher molybdenum content provides better resistance to sulfur compounds. [1]
Aluminum	C	May be subject to corrosion, especially in the presence of moisture.
Carbon Steel	D	Prone to sulfidation corrosion, especially at elevated temperatures. [2] [3]
Brass (Copper-Zinc Alloy)	C	Sulfur compounds can tarnish and corrode copper alloys. [4]
Hastelloy C	A	Excellent resistance to a wide range of corrosive chemicals.

Experimental Protocols for Compatibility Testing

For critical applications, it is imperative to conduct your own compatibility testing. The following are summarized methodologies based on established standards.

Plastics: Immersion Testing (based on ASTM D543)[\[5\]](#)

- Specimen Preparation: Prepare at least three test specimens of the plastic material, typically in the form of 25 mm x 75 mm x 3 mm rectangles.
- Initial Measurements: Accurately measure the weight, thickness, length, and width of each specimen.
- Immersion: Fully immerse the specimens in **di-n-Amyl disulfide** in a sealed container to prevent evaporation.

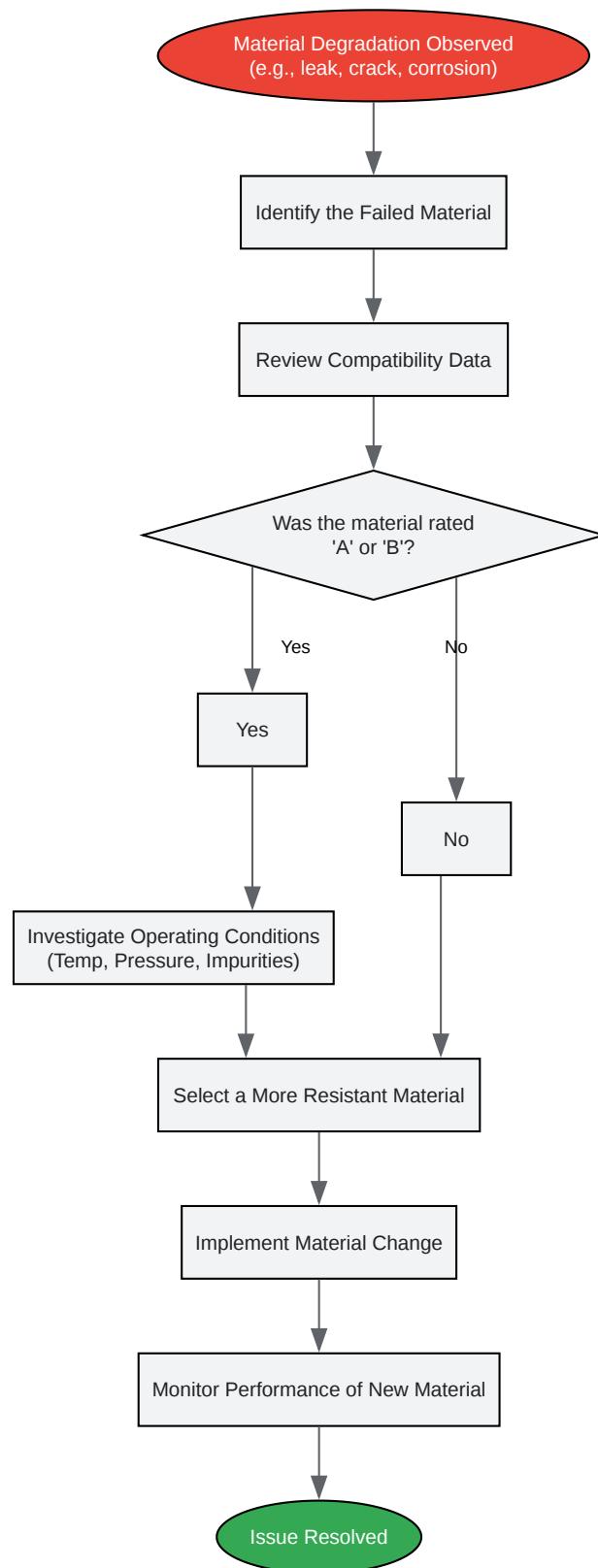
- **Exposure:** Maintain the immersion at a controlled temperature (e.g., 23 ± 2 °C) for a specified duration (e.g., 7 days).
- **Post-Exposure Analysis:** Remove the specimens, gently wipe them dry, and re-measure their weight and dimensions.
- **Evaluation:** Calculate the percentage change in weight and dimensions. Visually inspect for any signs of degradation such as discoloration, swelling, or cracking. Mechanical testing (e.g., tensile strength) can also be performed and compared to unexposed control specimens.

Metals: Laboratory Immersion Corrosion Testing (based on ASTM G31)

- **Specimen Preparation:** Use metal coupons of a standard size (e.g., 50 mm x 25 mm x 1.6 mm). Clean the surfaces to remove any dirt, oil, or oxide layers.
- **Initial Weighing:** Accurately weigh each coupon to the nearest 0.1 mg.
- **Immersion:** Immerse the coupons in **di-n-Amyl disulfide** in a sealed container. Ensure the coupons are fully submerged and not in contact with each other.
- **Exposure:** Maintain the test at a controlled temperature for a set duration (e.g., 10 days).
- **Cleaning and Re-weighing:** After exposure, remove the coupons, clean them to remove any corrosion products according to standard procedures, and re-weigh them.
- **Corrosion Rate Calculation:** Calculate the mass loss and determine the corrosion rate in millimeters per year (mm/y) or mils per year (mpy).

Visualizations

Caption: Material selection decision tree for **di-n-Amyl disulfide**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for material failure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ualberta.scholaris.ca [ualberta.scholaris.ca]
- 2. Different Types of Corrosion: High-temperature sulfidation (sulfidic) Corrosion: WebCorr Corrosion Consulting Services, Corrosion Short Courses and Corrosion Expert Witness. corrosion types, corrosion forms, pipe corrosion, generalized corrosion, pitting corrosion, galvan [corrosionclinic.com]
- 3. Everything you should know about sulfidation corrosion - Corrosion Alliance [corrosionalliance.com]
- 4. emerald.com [emerald.com]
- To cite this document: BenchChem. [di-n-Amyl disulfide compatibility with common lab materials]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b090501#di-n-amyl-disulfide-compatibility-with-common-lab-materials>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com